

Thermodynamic Properties of 5-Phenylisoxazole-3-carboxylic Acid: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenylisoxazole-3-carboxylic acid

Cat. No.: B087273

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **5-Phenylisoxazole-3-carboxylic acid**. Due to a lack of publicly available experimental data on the specific thermodynamic properties of this compound, this document focuses on its known physical characteristics, the detailed experimental protocols that would be employed for their determination, and its role as a xanthine oxidase inhibitor.

Physicochemical Properties of 5-Phenylisoxazole-3-carboxylic Acid

While extensive experimental thermodynamic data such as enthalpy, entropy, and Gibbs free energy for **5-Phenylisoxazole-3-carboxylic acid** is not readily available in the current literature, its fundamental physicochemical properties have been documented. These properties are crucial for its handling, formulation, and application in research and development.

Property	Value	Source
Molecular Formula	$C_{10}H_7NO_3$	[1]
Molecular Weight	189.17 g/mol	[1]
Melting Point	160-164 °C	[1]
Physical Form	Solid	[1]
CAS Number	14441-90-8	[1]

Experimental Protocols for Thermodynamic Characterization

The determination of the thermodynamic properties of a compound like **5-Phenylisoxazole-3-carboxylic acid** would involve a suite of calorimetric and analytical techniques. The following are detailed methodologies that would be applied.

Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a fundamental technique for determining the heat capacity and the enthalpy of phase transitions.

Methodology:

- A small, precisely weighed sample of **5-Phenylisoxazole-3-carboxylic acid** (typically 1-5 mg) is placed in an aluminum pan, which is then hermetically sealed.
- An empty, sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- A controlled temperature program is initiated, typically involving heating the sample at a constant rate (e.g., 10 °C/min).
- The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.

- The resulting thermogram (heat flow vs. temperature) will show endothermic peaks corresponding to melting and other phase transitions, from which the enthalpy of fusion (ΔH_{fus}) and the melting point (T_m) can be determined. The heat capacity (C_p) can be calculated from the heat flow signal in a region with no phase transitions.

Isothermal Titration Calorimetry (ITC)

Isothermal Titration Calorimetry (ITC) is employed to study the thermodynamics of binding interactions, for instance, between **5-Phenylisoxazole-3-carboxylic acid** and a biological target like an enzyme.

Methodology:

- A solution of the target macromolecule (e.g., xanthine oxidase) is placed in the sample cell of the calorimeter.
- A solution of **5-Phenylisoxazole-3-carboxylic acid** is loaded into a syringe.
- The syringe performs a series of small, precise injections of the ligand solution into the sample cell.
- With each injection, the heat released or absorbed due to the binding event is measured.
- The resulting data is a plot of heat change per injection versus the molar ratio of ligand to macromolecule.
- By fitting this binding isotherm to a suitable model, the binding affinity (K_a), enthalpy of binding (ΔH), and stoichiometry (n) can be determined. The Gibbs free energy (ΔG) and entropy of binding (ΔS) can then be calculated using the equation: $\Delta G = -RT\ln(K_a) = \Delta H - T\Delta S$.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is used to determine the thermal stability of a material by measuring its change in mass as a function of temperature.

Methodology:

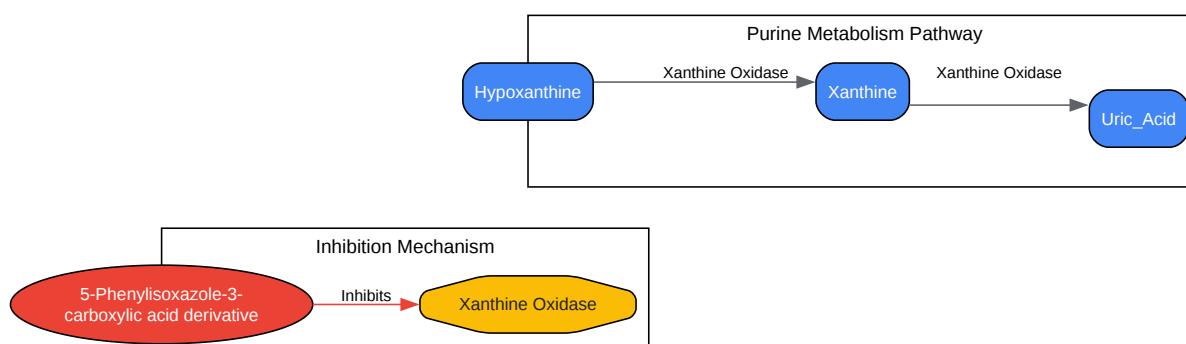
- A small sample of **5-Phenylisoxazole-3-carboxylic acid** is placed in a high-precision balance within the TGA furnace.
- The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously monitored as the temperature increases.
- The resulting TGA curve plots the percentage of mass loss against temperature.
- This analysis can reveal the decomposition temperature and provide information about the thermal stability of the compound.

Biological Activity: Xanthine Oxidase Inhibition

Derivatives of **5-Phenylisoxazole-3-carboxylic acid** have been synthesized and identified as potent inhibitors of xanthine oxidase.^[2] Xanthine oxidase is a key enzyme in purine metabolism, catalyzing the oxidation of hypoxanthine to xanthine and then to uric acid.

Overproduction of uric acid can lead to hyperuricemia and gout. By inhibiting xanthine oxidase, these compounds can reduce the production of uric acid, representing a potential therapeutic strategy for these conditions.

The following diagram illustrates the inhibitory action of **5-Phenylisoxazole-3-carboxylic acid** derivatives on the xanthine oxidase pathway.

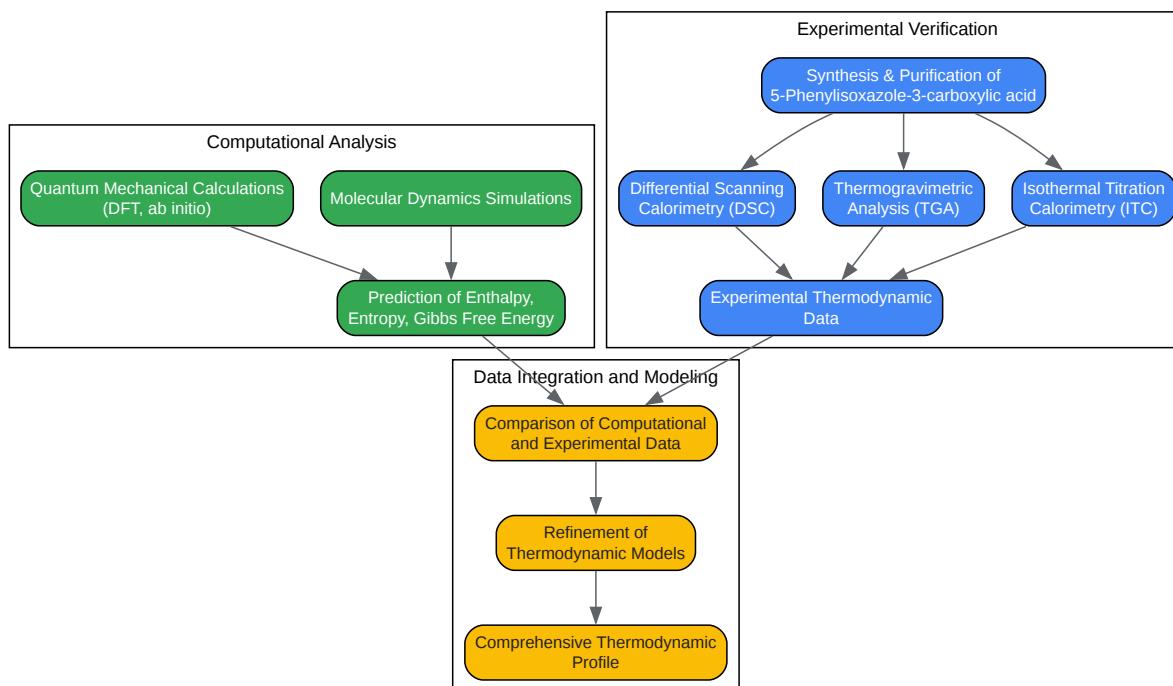


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Inhibition of Xanthine Oxidase by **5-Phenylisoxazole-3-carboxylic acid** derivatives.

Experimental Workflow for Thermodynamic Analysis

The logical workflow for a comprehensive thermodynamic analysis of **5-Phenylisoxazole-3-carboxylic acid** is outlined below. This process integrates computational and experimental approaches to build a complete thermodynamic profile of the compound.



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Workflow for Thermodynamic Characterization.

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References

- 1. 5-Phenylisoxazole-3-carboxylic acid 97 14441-90-8 [sigmaaldrich.com]
- 2. Synthesis of some 5-phenylisoxazole-3-carboxylic acid derivatives as potent xanthine oxidase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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